

# Personal protective equipment for handling N-Nervonoyl Taurine

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## Compound of Interest

Compound Name: N-Nervonoyl Taurine

Cat. No.: B7852541

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## Essential Safety and Handling Guide for N-Nervonoyl Taurine

This guide provides crucial safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **N-Nervonoyl Taurine**. The information is designed to ensure safe laboratory practices and build confidence in chemical handling.

## Hazard Identification and Personal Protective Equipment (PPE)

While **N-Nervonoyl Taurine** is a derivative of the generally non-hazardous compound Taurine, specific safety data for this molecule should be prioritized[1]. As a crystalline solid, the primary risks are associated with the inhalation of dust and contact with eyes and skin[2][3][4]. Adherence to proper PPE protocols is mandatory to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Standard/Specification	Justification & Best Practices
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166.[3][5]	Protects against airborne particles and accidental splashes. Always ensure a snug fit.
Skin Protection	Nitrile rubber gloves. [4] Lab coat or overalls.[6] PVC apron (optional, for larger quantities).[6]	European Standard EN 374.[4][6]	Prevents direct skin contact. Gloves should be inspected for degradation before use and disposed of after handling the compound. Hands should be washed thoroughly after glove removal[5][6].
Respiratory Protection	Not required under normal use with adequate ventilation. [3] Use a particulate filter respirator (dust mask) if dust formation is unavoidable.[4][5]	NIOSH (US) or CEN (EU) approved.[5]	Recommended as a precaution, especially when weighing or transferring powder, to prevent inhalation of fine particles. Work should ideally be performed in a ventilated enclosure or fume hood[5].

## Physical and Chemical Properties

Understanding the compound's properties is essential for safe handling and storage.

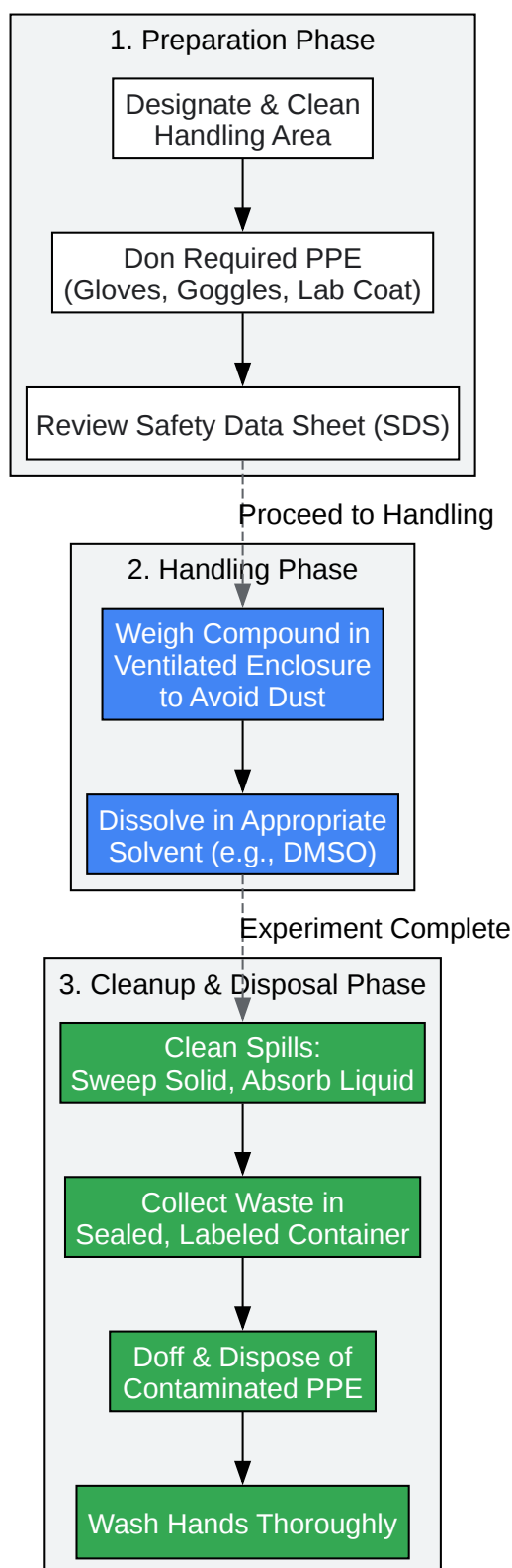
Table 2: Properties of **N-Nervonoyl Taurine**

Property	Value	Source
CAS Number	1942003-30-6	Cayman Chemical[2]
Molecular Formula	C <sub>26</sub> H <sub>51</sub> NO <sub>4</sub> S	PubChem[7]
Formula Weight	473.8 g/mol	PubChem[7]
Appearance	A crystalline solid	Cayman Chemical[2]
Storage Temperature	-20°C	Cayman Chemical[2]
Stability	≥ 4 years (at -20°C)	Cayman Chemical[2]
Solubility	DMF: 5 mg/ml DMSO: 10 mg/ml PBS (pH 7.2): 1 mg/ml	Cayman Chemical[2]

## Operational and Disposal Plans: Step-by-Step Guidance

### Safe Handling and Experimental Workflow

Following a systematic procedure minimizes risks during the handling of **N-Nervonoyl Taurine**. The workflow below outlines the necessary steps from preparation to cleanup.



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**Caption:** Safe Handling Workflow for **N-Nervonoyl Taurine**.

## Detailed Handling Protocol

- Preparation:
  - Designate a specific work area, preferably within a chemical fume hood or ventilated enclosure, to handle the compound.
  - Ensure an eyewash station and safety shower are readily accessible.[\[3\]](#)
  - Before starting, put on all required PPE as detailed in Table 1.
- Weighing and Aliquoting:
  - Handle **N-Nervonoyl Taurine** as a solid powder. Avoid any actions that could generate dust.[\[6\]](#)
  - Use a micro-spatula to carefully transfer the powder.
  - Weigh the desired amount in a tared, sealed container (e.g., a microcentrifuge tube) to minimize contamination and exposure.
- Solubilization:
  - Based on experimental needs, dissolve the compound in an appropriate solvent like DMSO or DMF, as indicated in Table 2.[\[2\]](#)
  - Add the solvent slowly to the solid to prevent splashing.
- Post-Handling Cleanup:
  - Wipe down the work surface and any equipment used with a suitable cleaning agent.
  - Properly dispose of all contaminated consumables (e.g., pipette tips, weigh boats) as chemical waste.

## Spill and Disposal Plan

Proper waste management is critical for laboratory safety and environmental compliance.

- Spill Response:
  - Solid Spills: Carefully sweep up the solid material and place it into a suitable, sealed container for disposal. Avoid creating dust[3][5].
  - Solution Spills: Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for chemical waste disposal.
  - Ventilate the area of the spill.
- Waste Disposal Protocol:
  - Unused Product: Unused **N-Nervonoyl Taurine** should be disposed of as chemical waste. Do not discard it down the drain.
  - Contaminated Materials: All disposable items that have come into contact with the chemical, including gloves, pipette tips, and paper towels, must be collected in a clearly labeled hazardous waste container.[5]
  - Final Disposal: All chemical waste should be disposed of through a licensed disposal company, adhering to all local, regional, and national regulations[5].

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